

Ethyl 2-fluoropropionate synonyms and IUPAC name

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: Ethyl 2-Fluoropropionate

Cat. No.: B136957

[Get Quote](#)

Technical Data Sheet: Ethyl 2-fluoropropionate

Introduction for Researchers and Drug Development Professionals

Ethyl 2-fluoropropionate is a fluorinated organic compound that serves as a critical building block in synthetic organic chemistry.^[1] Its utility is particularly evident in the fields of pharmaceutical and agrochemical development, where the introduction of a fluorine atom can significantly modulate a molecule's biological activity and pharmacokinetic profile.^{[1][2]} This document provides core nomenclature details for this versatile reagent.

Nomenclature and Synonyms

The precise identification of chemical compounds is fundamental to research and development. The internationally recognized IUPAC name for this compound is ethyl 2-fluoropropanoate.^{[2][3]}

For ease of reference and to aid in literature and database searches, a compilation of its common synonyms is provided below.

Synonym	Reference
Ethyl 2-fluoropropionate	^{[2][3][4]}
Ethyl α -fluoropropionate	^{[2][4]}
2-Fluoropropanoic acid ethyl ester	^{[2][3][4]}
2-Fluoropropionic acid ethyl ester	^{[1][3]}
Propanoic acid, 2-fluoro-, ethyl ester	^{[3][4]}
NSC 102760	^{[2][4]}

```
digraph "Nomenclature_Hierarchy" {
graph [
layout = dot,
rankdir = TB,
bgcolor = "#F1F3F4",
fontname = "Arial",
fontsize = 12,
label = "Nomenclature for Ethyl 2-fluoropropanoate",
labelloc = t,
nodesep = 0.6,
ranksep = 0.5
];
```

```
node [
style = "filled",
shape = "record",
fontname = "Arial",
```

```
fontSize = 10,
margin = 0.2
];

"IUPAC_Name" [
label = "{IUPAC Name | ethyl 2-fluoropropanoate}",
fillcolor = "#4285F4",
fontcolor = "#FFFFFF",
shape = "rectangle"
];

"Common_Name" [
label = "{Common Name | Ethyl 2-fluoropropionate}",
fillcolor = "#34A853",
fontcolor = "#FFFFFF",
shape = "rectangle"
];

"Synonyms" [
label = "{Synonyms | Ethyl  $\alpha$ -fluoropropionate | 2-Fluoropropanoic acid ethyl ester | 2-Fluoropropionic acid e",
fillcolor = "#FBBC05",
fontcolor = "#202124",
shape = "rectangle"
];

"CAS_Number" [
label = "{CAS Registry Number | 349-43-9}",
fillcolor = "#EA4335",
fontcolor = "#FFFFFF",
shape = "rectangle"
];

// Relationships"IUPAC_Name" -> "Common_Name" [
dir = "both",
color = "#5F6368",
arrowhead = "normal",
arrowtail = "none",
label = " is equivalent to",
fontcolor = "#202124",
fontSize = 9
];

"Common_Name" -> "Synonyms" [
color = "#5F6368",
arrowhead = "normal",
```

```
label = "  has other",
fontcolor = "#202124",
fontsize = 9
];

"IUPAC_Name" -> "CAS_Number" [
color = "#5F6368",
arrowhead = "normal",
label = "  identified by",
fontcolor = "#202124",
fontsize = 9
];
}
```

Caption: Relationship between IUPAC name, common name, and synonyms.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. Buy Ethyl 2-Fluoropropionate | 349-43-9 [smolecule.com]
- 3. Ethyl 2-Fluoropropionate | C5H9FO2 | CID 265947 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Page loading... [wap.guidechem.com]
- To cite this document: BenchChem. [Ethyl 2-fluoropropionate synonyms and IUPAC name]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b136957#ethyl-2-fluoropropionate-synonyms-and-iupac-name]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While we provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com